

Chlorendic Anhydride: A Performance Evaluation in UL 94 Flame Retardancy Tests

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Compound of Interest

Compound Name: Chlorendic anhydride

Cat. No.: B085838

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For researchers, scientists, and product development professionals, selecting the optimal flame retardant is a critical decision in polymer formulation. This guide provides an objective comparison of **chlorendic anhydride**'s performance in the industry-standard UL 94 flame tests against other common flame retardants, supported by available experimental data and detailed methodologies.

Chlorendic anhydride is a reactive flame retardant, meaning it becomes an integral part of the polymer matrix.^[1] This incorporation provides permanent flame-retardant properties. Its effectiveness stems from its high chlorine content, approximately 54.5%, which disrupts the combustion cycle in the gas phase.^[2] Resin systems incorporating **chlorendic anhydride** are capable of meeting stringent flammability standards, including the UL 94 tests.^[2]

Comparative Performance in UL 94 and Related Tests

The UL 94 standard is a widely accepted method for assessing the flammability of plastic materials.^[3] The vertical burn test (V-0, V-1, V-2) evaluates the self-extinguishing characteristics of a material after ignition. A V-0 rating indicates the highest level of flame retardancy.

Below is a summary of the performance of **chlorendic anhydride** and its acid form in comparison to other flame retardants in various polymer systems.

Polymer Matrix	Flame Retardant System	Loading (%)	UL 94 Rating	Limiting Oxygen Index (LOI) (%)	Dripping Behavior
Epoxy Resin	Chlorendic Anhydride Cured	Not Specified	V-0	27-32	No Dripping
Epoxy Resin	Ammonium Polyphosphat e (APP) + Zinc Borate (ZnB)	10 (APP), 5 (ZnB)	V-0	28.0	Not Specified
Epoxy Resin	DOPO-based Phosphorus FR	1.6 (as P)	Not Specified	28.9	Not Specified
Unsaturated Polyester	Chlorendic Acid	30 (wt%)	V-0 / V-1	28-35	No Dripping
Unsaturated Polyester	Decabromodi phenyl Ethane (DecaBDPE) + Antimony Trioxide (Sb2O3)	Not Specified	Not Specified	29.5	Not Specified
Polyurethane Foam	Chlorendic Acid Polyol	Not Specified	Not Specified	25-30	Not Specified
Polyurethane Foam	Ammonium Polyphosphat e (APP)	15 (wt%)	Not Specified	28.0	Not Specified

Note: Data for **chlorendic anhydride** and chlorendic acid is highlighted in bold. The performance of **chlorendic anhydride** is often closely related to that of chlorendic acid, as the anhydride readily hydrolyzes to the acid in the presence of moisture.

Flame Retardant Mechanism of Chlorendic Anhydride

Chlorendic anhydride functions primarily through a gas-phase flame inhibition mechanism. When the polymer is exposed to a heat source, the **chlorendic anhydride** component releases halogenated species, which act as radical scavengers in the flame. This process interrupts the exothermic reactions of combustion, leading to flame suppression.



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Flame retardancy mechanism of **chlorendic anhydride**.

Experimental Protocols

Synthesis of Flame-Retardant Unsaturated Polyester Resin

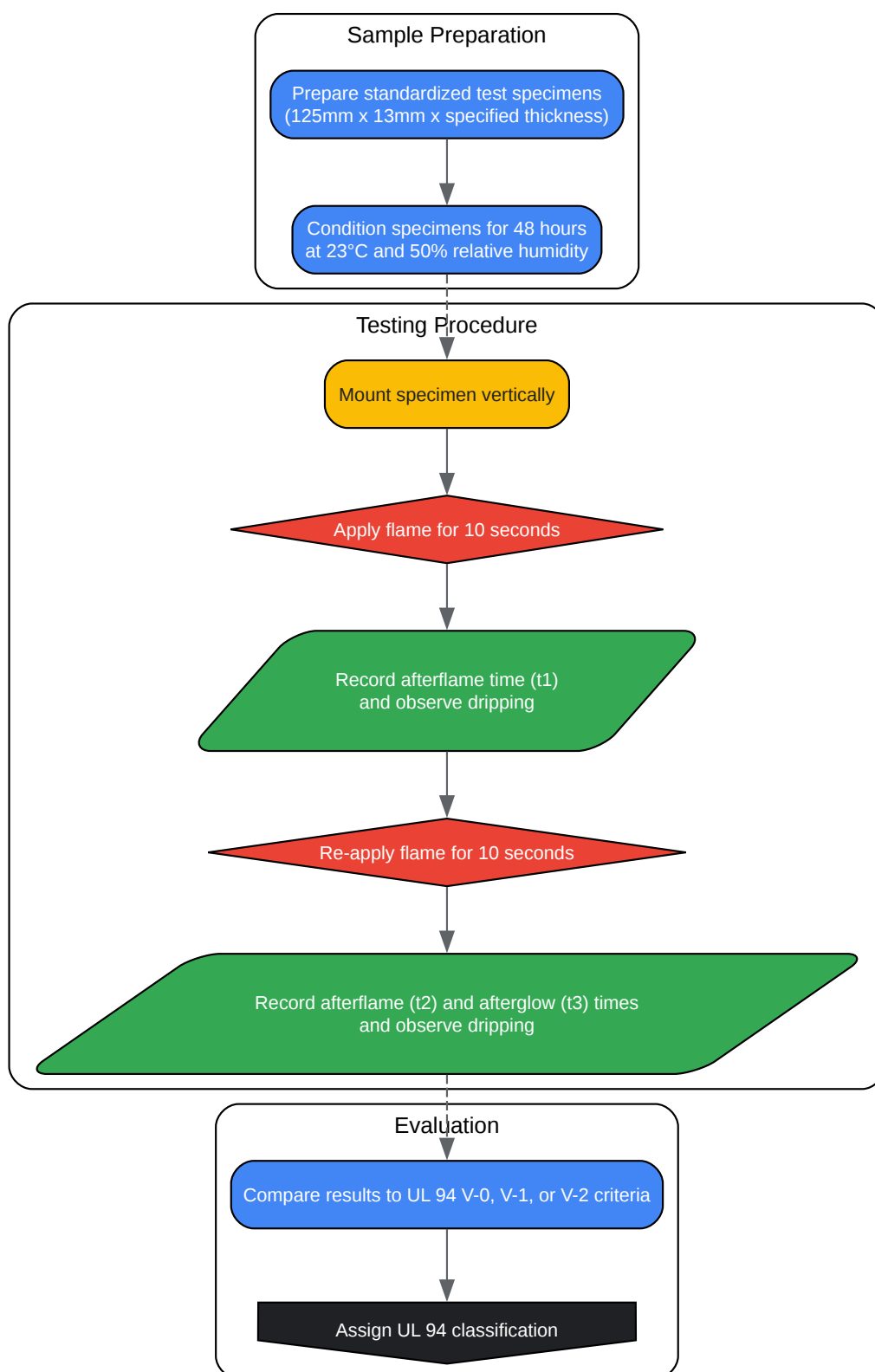
This protocol describes a typical procedure for incorporating **chlorendic anhydride** into an unsaturated polyester resin.

- Initial Reaction Mixture: Propylene glycol and diethylene glycol are charged into a reactor equipped with a stirrer, thermometer, and nitrogen inlet.
- Heating: The mixture is heated to 80°C under a nitrogen blanket with continuous stirring.
- Addition of Anhydrides: **Chlorendic anhydride**, maleic anhydride, and phthalic anhydride are added to the reactor.

- Esterification (Step 1): The temperature is gradually raised to 150-160°C and maintained for 2-3 hours.
- Esterification (Step 2): The temperature is then increased to 190-200°C.
- Monitoring: The progress of the esterification reaction is monitored by measuring the acid value of the mixture at regular intervals. The reaction is considered complete when the acid value drops below 30 mg KOH/g.
- Inhibition: The reactor is cooled to 170°C, and a small amount of hydroquinone is added as an inhibitor.
- Final Product: The resulting polyester is cooled and can then be formulated for UL 94 testing.

UL 94 Vertical Burn Test Procedure

The following is a generalized workflow for conducting the UL 94 Vertical Burn Test.



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Workflow for the UL 94 Vertical Burn Test.

Conclusion

Chlorendic anhydride demonstrates effective flame retardant performance, enabling various polymer systems, particularly epoxy and unsaturated polyester resins, to achieve high UL 94 ratings such as V-0. Its reactive nature ensures permanent flame retardancy, a key advantage for applications requiring long-term safety and performance. When selecting a flame retardant, it is essential to consider not only the UL 94 rating but also other factors such as the impact on mechanical properties, processing characteristics, and the specific requirements of the end-use application. The data presented in this guide serves as a valuable starting point for formulators and researchers in the evaluation of **chlorendic anhydride** for their flame-retardant polymer systems.

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